

2,2-Dichloro-1,3-benzodioxole CAS number and molecular formula

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Compound of Interest

Compound Name: 2,2-Dichloro-1,3-benzodioxole

Cat. No.: B1313652

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An In-Depth Technical Guide to 2,2-Dichloro-1,3-benzodioxole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,2-Dichloro-1,3-benzodioxole**, a significant chemical intermediate. This document collates its chemical identity, physicochemical properties, synthesis protocols, safety information, and applications, with a focus on data relevant to research and development.

Chemical Identity and Properties

2,2-Dichloro-1,3-benzodioxole is a halogenated heterocyclic organic compound. Its core structure consists of a benzene ring fused to a five-membered dioxole ring, with two chlorine atoms attached to the methylene carbon of the dioxole ring.

CAS Number: 2032-75-9[1][2][3]

Molecular Formula: C₇H₄Cl₂O₂[1][2]

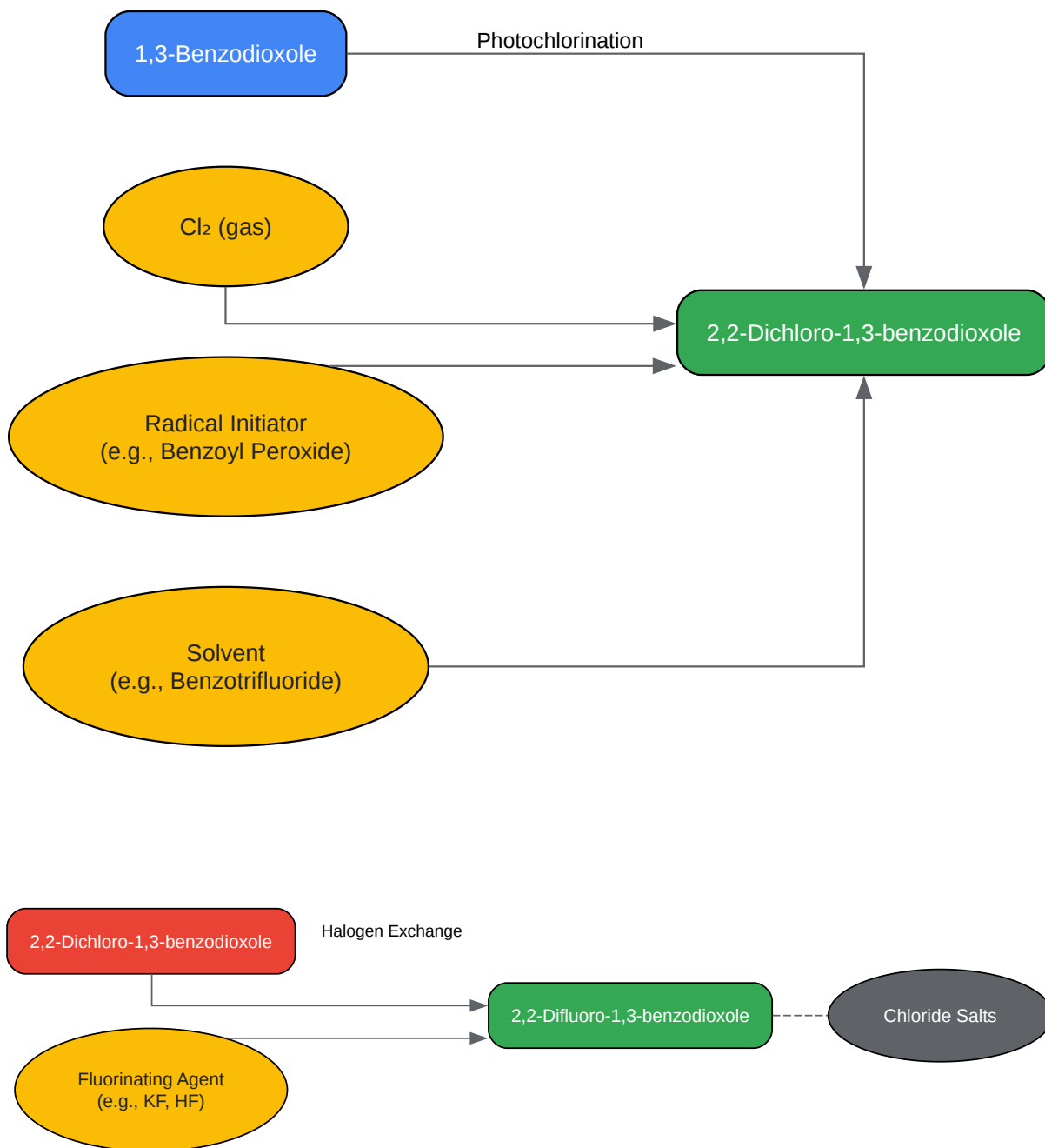
A summary of its key physicochemical properties is presented in the table below.

Property	Value	Source(s)
Molecular Weight	191.01 g/mol	[1] [2]
Appearance	Colorless liquid	N/A
Density	1.54 g/cm ³	[4]
Boiling Point	215 °C	[4]
Flash Point	85 °C (185 °F)	[4]
Solubility	Reacts violently with water	[5]
Sensitivity	Moisture sensitive	[4]

Synthesis and Experimental Protocols

2,2-Dichloro-1,3-benzodioxole is primarily synthesized from 1,3-benzodioxole (also known as 1,2-methylenedioxybenzene). While several patents outline its synthesis, a detailed, publicly available, step-by-step laboratory protocol is not extensively documented in peer-reviewed literature. The most cited method is the photochlorination of 1,3-benzodioxole.

Synthesis Pathway Overview:



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